

A comparative study of pore structure in anthracite, bituminous coal, and lignite

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A Comparative Analysis of Pore Structure in Anthracite, Bituminous Coal, and Lignite

This guide provides a detailed comparison of the pore structures of three major coal ranks: anthracite, bituminous coal, and **lignite**. The analysis is based on experimental data from various characterization techniques, offering insights for researchers, scientists, and professionals in drug development and other fields where porous carbon materials are relevant.

Comparative Pore Structure Data

The pore structure of coal, which includes parameters like specific surface area, pore volume, and pore size distribution, varies significantly with coal rank. These differences are critical for applications ranging from methane adsorption to filtration and catalysis. The following tables summarize key quantitative data from experimental studies.

Parameter	Lignite	Bituminous Coal	Anthracite	Data Source
Porosity (%)	~43.35	~24.76	~4.56	[1]
N ₂ Specific Surface Area (m ² /g)	Decreases with increasing rank	[2][3][4]		
CO ₂ Specific Surface Area (m ² /g)	U-shaped function of rank (high for lignite and anthracite)	[2][3][4]		
N ₂ Pore Volume (cm ³ /g)	Decreases with increasing rank	[2][3][4]		
Total Pore Volume (MIP) (cm ³ /g)	Largest in Bituminous Coal	[2]		
Water Adsorption Capacity	Highest	Intermediate	Lowest	[2]

Table 2: Pore Size Distribution Characteristics

Pore Type (IUPAC Classification)	Lignite	Bituminous Coal	Anthracite	Key Observations
Micropores (<2 nm)	Major peak around 0.84 nm. [2]	Major peak around 0.84 nm. [2]	Major peaks at ~0.56 nm, 0.77 nm, and 0.9 nm. [2]	Anthracite exhibits a more developed micropore structure.
Mesopores (2-50 nm)	Higher pore volume in this range, with peaks around 9 nm and 25 nm. [2]	Major peak around 45 nm.[2]	Minor volume distribution in this range.[2]	Lignite and bituminous coal have more developed mesopores.
Macropores (>50 nm)	Volume of large macropores (100-1000 nm) is significant.	Accounts for 70.7–97.5% of the total macropore volume (10-100 nm range).[2][3] [4]	Volume of large macropores (100-1000 nm) decreases with rank.[2]	Bituminous coal shows a major distribution of macropores.[2]

Experimental Protocols

The characterization of coal pore structure relies on several key experimental techniques. The primary methods used to obtain the data in this guide are Nitrogen Adsorption/Desorption (BET Analysis) and Mercury Intrusion Porosimetry (MIP).

Nitrogen Adsorption/Desorption (BET Method)

This technique is primarily used to determine the specific surface area and the volume and size distribution of micropores and mesopores.

- Principle: The method is based on the physical adsorption of nitrogen gas onto the surface of the coal sample at cryogenic temperatures (typically 77 K, the boiling point of liquid

nitrogen).[5][6] The amount of adsorbed gas is measured at various relative pressures. The Brunauer-Emmett-Teller (BET) theory is then applied to the adsorption isotherm to calculate the specific surface area.[6][7] Further analysis of the isotherm, using models like Barrett-Joyner-Halenda (BJH), can yield information about pore size distribution.[5]

- **Sample Preparation:** Coal samples are first crushed to a specific grain size (e.g., 0.17-0.25 mm).[8] The samples are then degassed under vacuum at an elevated temperature (e.g., 105°C for 12 hours) to remove any pre-adsorbed substances like water and other gases from the surface.[9]
- **Procedure:**
 - A known mass of the degassed coal sample is placed in a sample tube.
 - The sample tube is cooled to 77 K using liquid nitrogen.
 - Nitrogen gas is introduced into the sample tube in controlled increments, and the pressure is allowed to equilibrate.
 - The amount of nitrogen adsorbed at each pressure point is measured, generating an adsorption isotherm.
 - For desorption, the pressure is systematically reduced, and the amount of desorbed gas is measured.
- **Instrumentation:** An automated specific surface area and pore size analyzer, such as a Micromeritics ASAP 2020 or TriStar II 3020, is commonly used for these measurements.[5][9][10]

Mercury Intrusion Porosimetry (MIP)

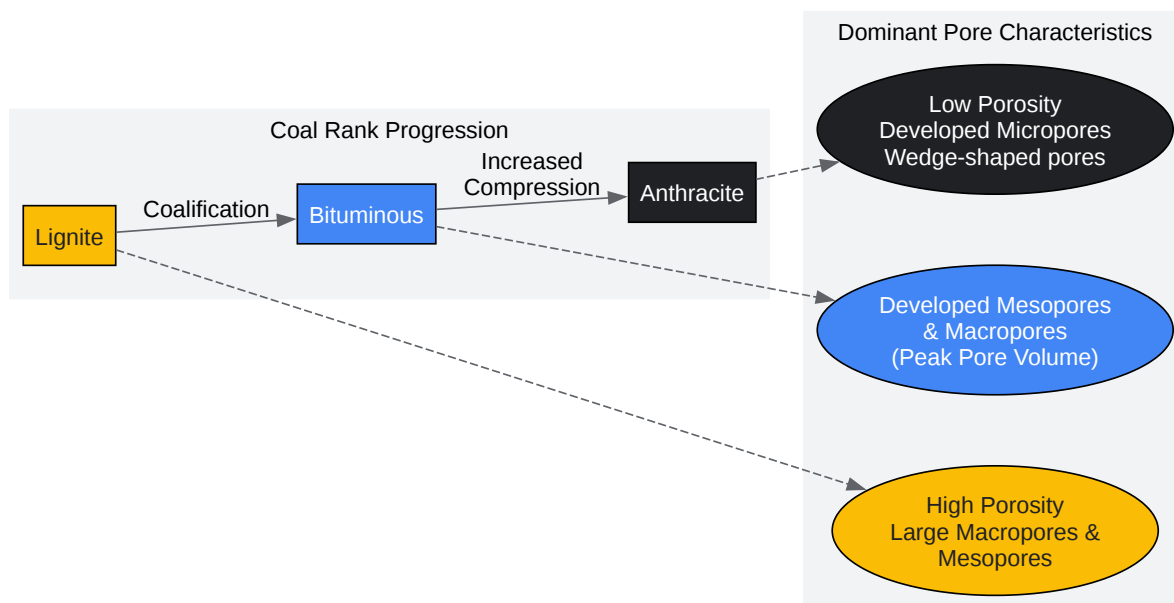
MIP is used to characterize larger pores, specifically mesopores and macropores, by forcing mercury under high pressure into the porous structure of the coal.[11][12][13][14]

- **Principle:** Based on the Washburn equation, this technique relates the applied pressure required to force a non-wetting liquid (mercury) into a pore to the diameter of that pore.[11] By incrementally increasing the pressure and measuring the volume of intruded mercury, a pore size distribution can be determined.

- Sample Preparation: Coal samples of a specific volume or particle size (e.g., 3-6 mm) are dried to remove moisture.[8]
- Procedure:
 - The prepared coal sample is placed in a sample holder called a penetrometer.
 - The penetrometer is evacuated, and then filled with mercury.
 - Pressure is applied in a controlled, stepwise manner (from low to very high pressures, e.g., up to 413.7 MPa).[11]
 - The volume of mercury intruding into the pores is recorded at each pressure step.
 - The resulting pressure-volume data is used to calculate pore volume, pore size distribution, and porosity.
- Instrumentation: An automated mercury porosimeter, such as a Micromeritics AutoPore IV 9500, is typically used.[11]

Visualization of Coal Rank and Pore Structure

The following diagram illustrates the general relationship between the rank of coal and the evolution of its pore structure.



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Caption: Relationship between coal rank and dominant pore characteristics.

Comparative Discussion

The pore structure of coal undergoes significant changes during the coalification process, which transforms **lignite** into bituminous coal and then into anthracite.

- **Lignite** (Low Rank): Characterized by the highest porosity, **lignite** has a well-developed system of macropores and larger mesopores.[1] Its structure is less compacted, leading to a high water-holding capacity.[2]
- **Bituminous Coal** (Medium Rank): As coalification proceeds, compaction reduces the overall porosity compared to **lignite**. [1] However, bituminous coal often exhibits the largest total

pore volume as measured by MIP, indicating a significant presence of macropores in the 10-100 nm range.[2]

- Anthracite (High Rank): With the highest degree of coalification, anthracite is a dense material with the lowest porosity.[1] Due to intense compression effects, larger pores are diminished, and wedge-shaped micropores become more developed.[2][3][4] This results in a high specific surface area when measured with CO₂, which can access these small micropores, but a low surface area with N₂, which is limited in accessing such small structures.[2]

The choice of measurement technique is crucial for accurately characterizing the pore structure of different coal ranks. Nitrogen adsorption is effective for the micropores and mesopores prevalent in higher-rank coals, while mercury intrusion is necessary to characterize the larger macropores found more abundantly in lower-rank coals.[2][15]

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